

Bandrowski's Base: A Technical Guide on the Trimeric PPD Adduct

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Compound of Interest

Compound Name: **Bandrowski's base**

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Executive Summary

Bandrowski's base (BB) is a trimeric derivative of p-phenylenediamine (PPD), a primary intermediate in oxidative hair dyes. Formed through the oxidative self-coupling of PPD molecules, particularly under alkaline conditions, **Bandrowski's base** is of significant interest to toxicologists and immunologists. It is recognized as a potent skin sensitizer, often more so than PPD itself, and is implicated in the mechanisms of allergic contact dermatitis (ACD) associated with hair dye use. This technical guide provides a consolidated overview of the chemical properties, formation, analytical methods, and immunological implications of **Bandrowski's base**, serving as a resource for professionals in research and development.

Chemical Properties and Structure

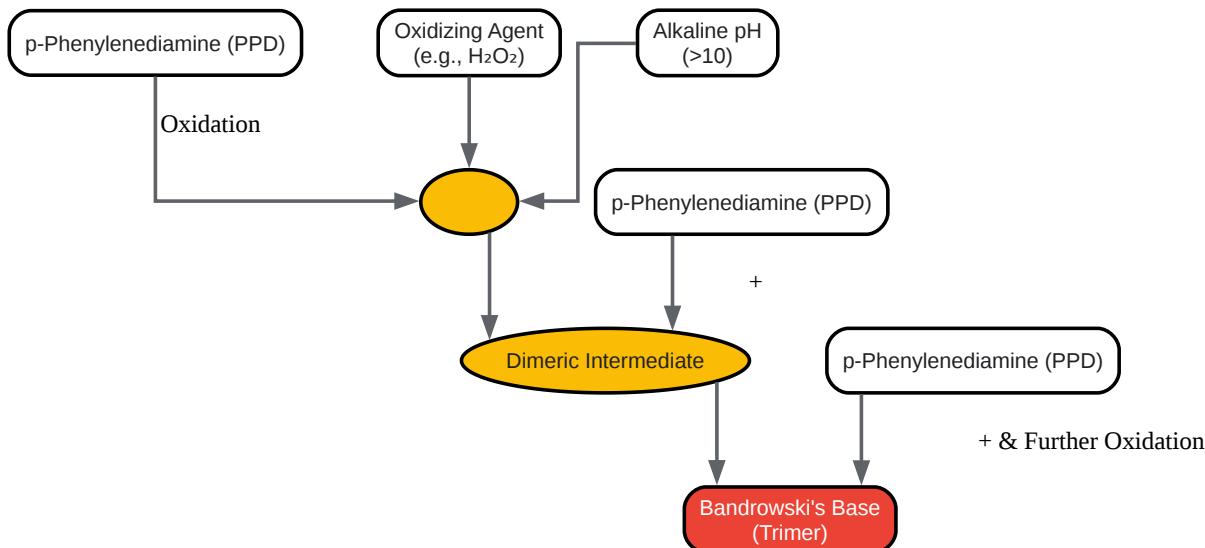
Bandrowski's base is a complex quinone-imine derivative formed from three PPD units. Its definitive structure has been confirmed through X-ray crystallography. Molecules of N,N''-(2,5-diamino-2,5-cyclohexadiene-1,4-diylidene)bis(1,4-benzenediamine) are positioned across crystallographic inversion centers[1].

Table 1: Physicochemical Properties of **Bandrowski's Base**

Property	Value	Reference(s)
IUPAC Name	N,N''-(2,5-diamino-2,5-cyclohexadiene-1,4-diylidene)bis(1,4-benzenediamine)	[1]
Molecular Formula	C ₁₈ H ₁₈ N ₆	[2]
Molecular Weight	318.38 g/mol	[1]
CAS Number	20048-27-5	[2]
Appearance	Crystalline solid	[3]
Melting Point	514–516 K (241-243 °C)	[1]

Formation of Bandrowski's Base

The formation of **Bandrowski's base** is a self-coupling reaction of PPD that occurs in the presence of an oxidizing agent (e.g., hydrogen peroxide) and under alkaline conditions, typically at a pH greater than 10.[\[2\]](#)[\[3\]](#) The reaction proceeds through a highly reactive p-benzoquinonediimine (p-BQDI) intermediate. In the absence of "coupler" molecules, which are standard components in hair dye formulations, this intermediate can react with two additional PPD molecules to form the stable trimer.[\[4\]](#)



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Caption: Formation pathway of **Bandrowski's Base** from PPD.

Spectroscopic and Analytical Data

While **Bandrowski's base** is a well-known PPD derivative, comprehensive public data on its detailed spectroscopic characterization is limited. The primary methods for its identification and quantification are mass spectrometry and chromatography.

Table 2: Mass Spectrometry Data for **Bandrowski's Base**

Ion	m/z (Observed)	Method	Reference(s)
[M+H] ⁺ (Protonated)	319.3	LC-MS	[4]

UV-Visible Spectroscopy The UV-Vis absorption spectrum of **Bandrowski's base** is pH-dependent. In aqueous solutions between pH 5 and 12, it exists as a mixture of its neutral (BB) and monoprotonated (BBH⁺) forms, with two primary isosbestic points observed around 405

nm and 500 nm, indicating a two-component equilibrium. The pKa for the BBH^+/BB equilibrium is reported to be 7.4[3]. Detailed molar absorptivity data is not widely published.

Nuclear Magnetic Resonance (NMR) Spectroscopy Detailed ^1H -NMR and ^{13}C -NMR spectral data, including chemical shifts and coupling constants for **Bandrowski's base**, are not readily available in the surveyed scientific literature. Researchers requiring this data may need to perform a full structural elucidation on a synthesized and purified standard.

Experimental Protocols

Synthesis of Bandrowski's Base (Ritter & Schmitz Method)

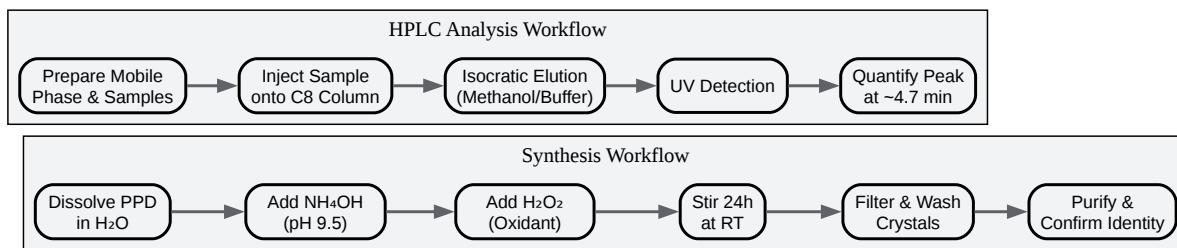
This protocol is adapted from the method described by Ritter and Schmitz for the laboratory-scale synthesis of **Bandrowski's base**[2][3].

- **Dissolution:** Dissolve 5.0 g of p-phenylenediamine (PPD) in 375 mL of deionized water in a suitable flask with stirring.
- **pH Adjustment:** Add 1.5 mL of 28% ammonium hydroxide solution to the PPD solution. Adjust the pH to 9.5.
- **Oxidation:** Slowly add 62.5 mL of 3% hydrogen peroxide solution to the alkaline PPD solution while maintaining stirring.
- **Reaction:** Cover the flask and allow the solution to stand at room temperature for 24 hours. A crystalline precipitate will form over time.
- **Isolation:** Collect the crystalline product by filtration through a Buchner funnel.
- **Purification:** Wash the collected crystals with deionized water. Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol or acetone), although specific solvents are not detailed in many protocols.
- **Confirmation:** Confirm the identity of the product by melting point analysis (literature value: 241-243 °C) and an appropriate analytical technique such as HPLC or MS.[1][3]

HPLC Method for Quantification

The following is a representative High-Performance Liquid Chromatography (HPLC) method for the analysis of **Bandrowski's base**, often in the context of detecting it as an impurity in hair dye formulations.

- Instrumentation: HPLC system with UV detector.
- Column: C8 reverse-phase column.
- Mobile Phase: Isocratic mixture of Methanol and Sorenson's buffer (pH 8.0) in a 4:6 (v/v) ratio.[\[3\]](#)
- Flow Rate: (Not specified, typically 1.0 mL/min for analytical scale).
- Detection Wavelength: (Not specified, monitor at multiple wavelengths including near the isosbestic point of 500 nm).[\[3\]](#)
- Sample Preparation: Dissolve standards and samples in the mobile phase mixture.
- Retention Time: Under these conditions, **Bandrowski's base** was reported to elute at approximately 4.696 minutes, well-separated from PPD, which eluted at 2.352 minutes.[\[2\]](#)



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Caption: General experimental workflows for synthesis and analysis.

Toxicology and Immunobiology

Bandrowski's base is a chemical of high toxicological concern due to its potent skin-sensitizing and mutagenic properties.

Skin Sensitization

Bandrowski's base is classified as an extreme skin sensitizer. The murine Local Lymph Node Assay (LLNA) is a standard method for assessing the sensitization potential of a chemical. The assay measures lymphocyte proliferation in the draining lymph nodes following topical application of the test substance. The result is expressed as the EC3 value, the concentration required to produce a stimulation index of 3.

Table 3: Skin Sensitization Potential

Compound	Assay	EC3 Value	Potency Classification	Reference(s)
Bandrowski's Base	LLNA	0.03%	Extreme	[5][6]
p-Phenylenediamine	LLNA	0.14%	Strong	[5][6]

As shown, **Bandrowski's base** is approximately 10 times more potent than its parent compound, PPD, when accounting for molarity.[5][6]

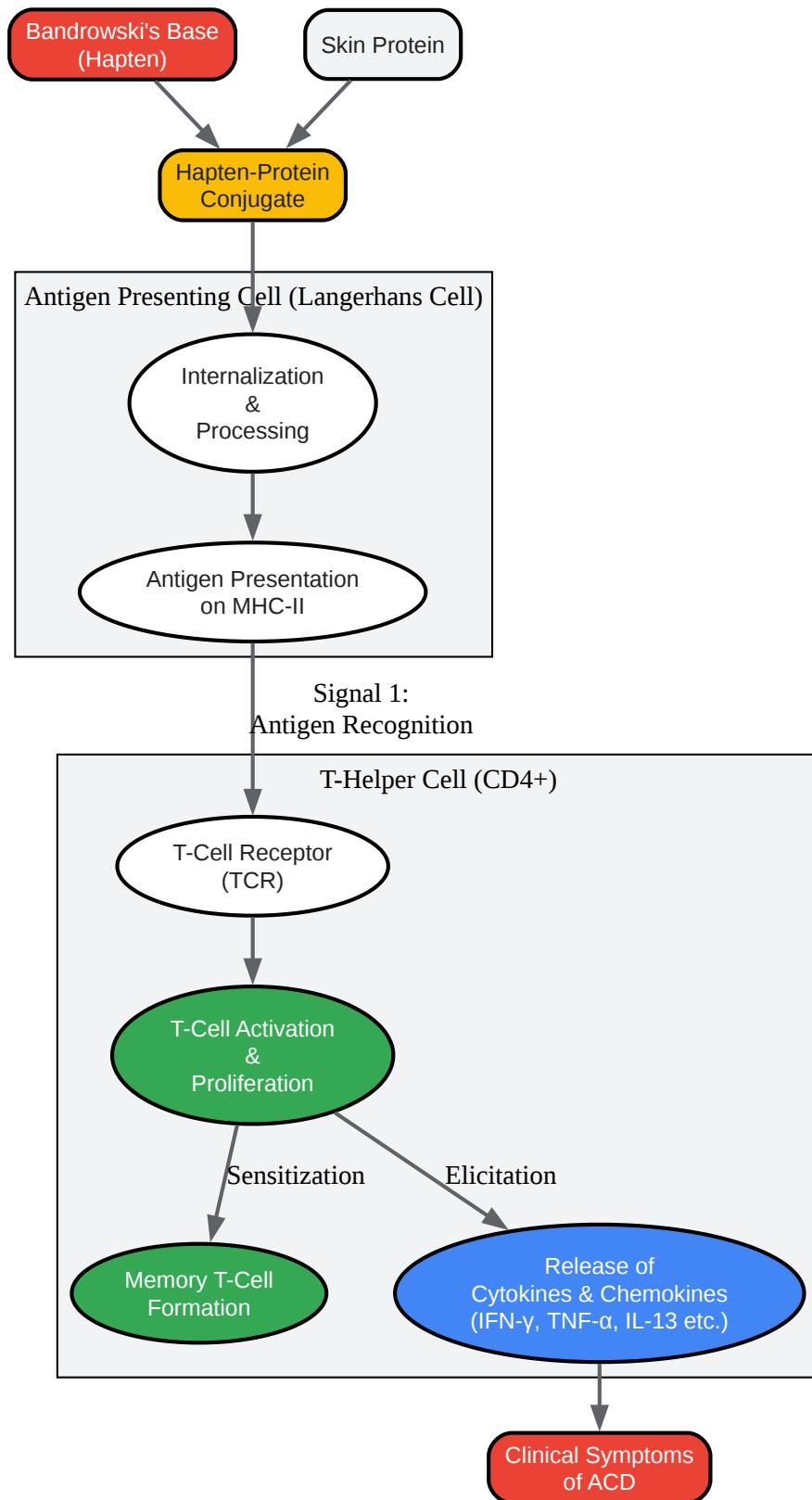
Mechanism of Allergic Contact Dermatitis (ACD)

Bandrowski's base functions as a hapten, a small molecule that is not immunogenic on its own but can elicit an immune response after covalently binding to larger carrier proteins in the skin. This process initiates a Type IV delayed-type hypersensitivity reaction.

- Haptenation: Upon skin penetration, the electrophilic **Bandrowski's base** binds to nucleophilic residues (e.g., cysteine, lysine) on skin proteins, forming a hapten-protein conjugate.

- Antigen Presentation: Epidermal Langerhans cells (a type of dendritic cell) internalize these modified proteins, process them into smaller peptides, and present these haptenated peptides on their surface via Major Histocompatibility Complex (MHC) Class II molecules.
- T-Cell Priming (Sensitization Phase): The Langerhans cells migrate to the regional lymph nodes, where they present the antigen to naive T-helper (CD4⁺) cells. This interaction, along with co-stimulatory signals, activates the T-cells, causing them to proliferate and differentiate into memory T-cells specific for the hapten-peptide complex.
- Elicitation Phase: Upon subsequent exposure to **Bandrowski's base**, the memory T-cells in the skin are rapidly activated by antigen-presenting cells. This leads to the release of a cascade of pro-inflammatory cytokines (e.g., IFN- γ , TNF- α , IL-4, IL-5, IL-13) and chemokines.^[1] This inflammatory cascade recruits more immune cells to the site of exposure, resulting in the clinical symptoms of ACD (redness, swelling, blistering) within 24-72 hours.

Interestingly, studies have shown that T-cells from both PPD-allergic patients and non-allergic individuals can be stimulated by **Bandrowski's base**, whereas only T-cells from allergic patients respond to PPD itself. This suggests that BB-specific T-cells may exist in non-allergic individuals but do not translate into a clinical allergic reaction.^[1]



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Caption: Signaling pathway for T-cell mediated allergic contact dermatitis.

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